

A Technical Guide to the Solubility of Pentyl Nitrite in Organic Solvents

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Compound of Interest

Compound Name: *Pentyl nitrite*

Cat. No.: *B7769354*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **pentyl nitrite** in various organic solvents. The information is intended to assist researchers, scientists, and drug development professionals in safely and effectively using **pentyl nitrite** in a laboratory and development setting. This document outlines the known solubility properties, provides a detailed experimental protocol for solubility determination, and includes a logical workflow for solvent selection.

Core Data Presentation: Solubility of Pentyl Nitrite

Pentyl nitrite is an organic compound with the formula $C_5H_{11}NO_2$. It is a yellowish, volatile liquid with a characteristic fruity odor.^[1] While it is nearly insoluble in water, with a reported solubility of 3.97 g/L, it is widely described as being miscible with many common organic solvents.^{[2][3][4]} "Miscible" indicates that the two substances will mix in all proportions to form a homogeneous solution. For miscible liquids, a specific saturation point (e.g., in g/100 mL) is not applicable.

The following table summarizes the available solubility data for **pentyl nitrite** in a range of common organic solvents.

Solvent	Classification	Solubility	Citation
Ethanol	Alcohol	Miscible	[4]
Methanol	Alcohol	Miscible	[1]
Diethyl Ether	Ether	Miscible	[4]
Acetone	Ketone	Miscible	[5]
Dichloromethane	Halogenated	Miscible	[5]
Toluene	Aromatic Hydrocarbon	Miscible	[5]
Hexane	Aliphatic Hydrocarbon	Soluble	[5]
Water	Aqueous	Nearly Insoluble (3.97 g/L)	[2]

Note on "Soluble" vs. "Miscible": While many sources state **pentyl nitrite** is "miscible" with a broad range of organic solvents, for some solvent classes like aliphatic hydrocarbons, the term "soluble" is more frequently used.[5] This may indicate a high degree of solubility that for practical purposes in a laboratory setting behaves as miscibility. However, without specific quantitative data, it is recommended to perform miscibility tests for specific applications.

Experimental Protocol: Determination of Pentyl Nitrite Solubility/Miscibility

The following protocol outlines a standard laboratory procedure for determining the miscibility of **pentyl nitrite** with a given organic solvent. This method is based on the widely used "shake flask" method for solubility determination.[6]

Objective: To determine if **pentyl nitrite** is miscible in a specific organic solvent at a given temperature (typically ambient laboratory temperature).

Materials:

- **Pentyl nitrite** (reagent grade or higher)
- Selected organic solvent (reagent grade or higher)

- Calibrated pipettes or micropipettes
- Small, sealable glass vials or test tubes with stoppers
- Vortex mixer
- Temperature-controlled environment (e.g., a laboratory bench at a stable temperature)
- Appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves.

Procedure:

- Preparation: Ensure all glassware is clean and dry to prevent contamination. All handling of **pentyl nitrite** should be performed in a well-ventilated fume hood due to its volatile and flammable nature.^[7]
- Initial Miscibility Test:
 - Add 1 mL of the selected organic solvent to a clean, dry vial.
 - To this, add 1 mL of **pentyl nitrite**.
 - Seal the vial and vortex the mixture for 30-60 seconds.
 - Allow the vial to stand undisturbed for at least 5 minutes.
 - Visually inspect the mixture. If a single, clear phase is observed, the liquids are likely miscible. If two distinct layers form, they are immiscible. If the solution is cloudy or contains suspended droplets, they are partially miscible.
- Variable Proportion Miscibility Test (if initial test suggests miscibility):
 - Prepare a series of vials with varying ratios of **pentyl nitrite** to the organic solvent (e.g., 1:9, 3:7, 5:5, 7:3, 9:1). The total volume in each vial should be kept consistent (e.g., 10 mL).
 - Seal each vial and vortex for 30-60 seconds.

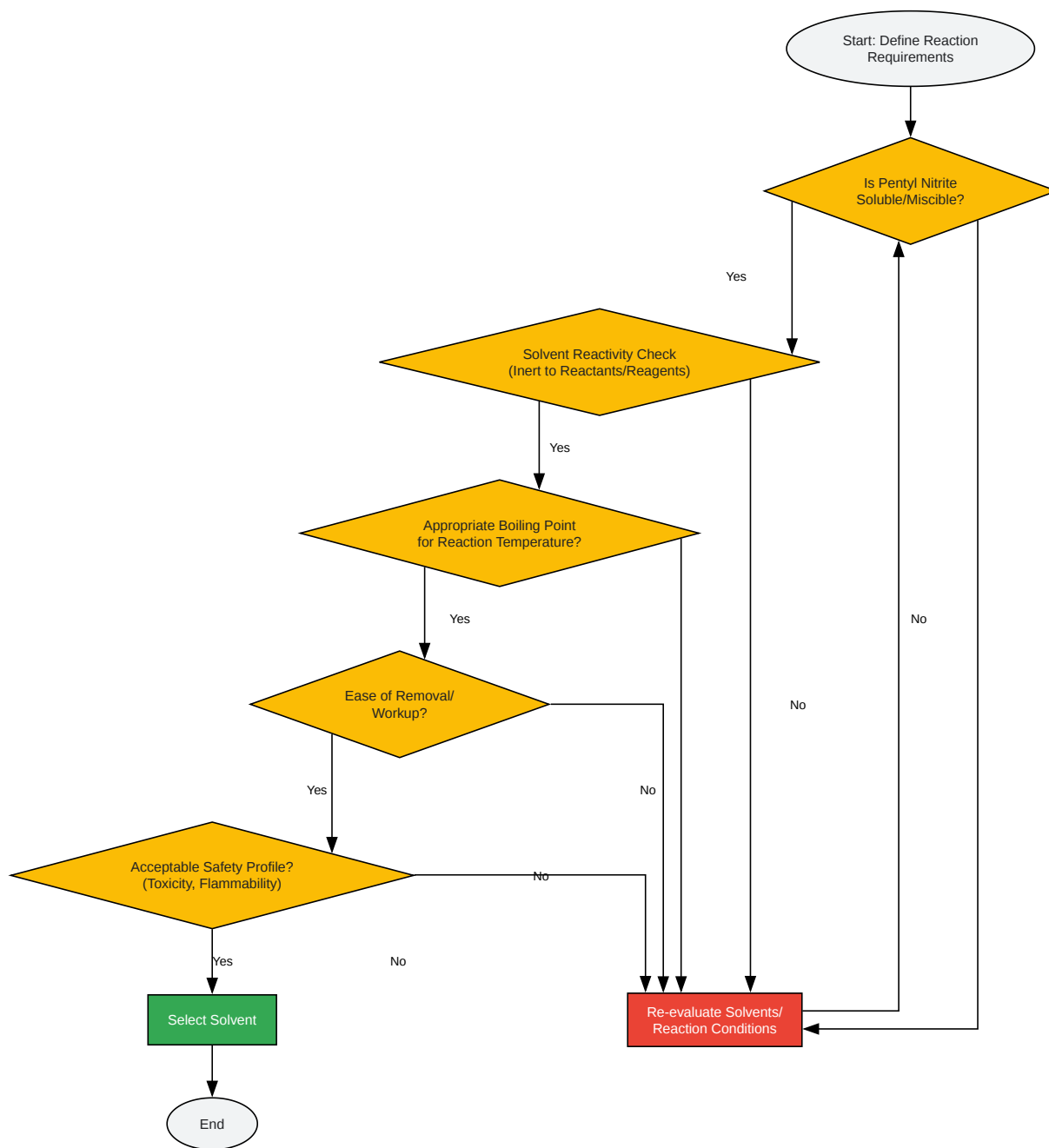
- Allow the vials to stand and equilibrate for at least 30 minutes in a temperature-controlled environment.
- Visually inspect each vial for the presence of a single, clear phase. If all proportions result in a single phase, the two liquids are considered miscible.
- Documentation: Record the name of the organic solvent, the temperature at which the experiment was conducted, and the observations for each ratio tested.

Safety Precautions:

- **Pentyl nitrite** is highly flammable and its vapors can form explosive mixtures with air.^[3] Keep away from heat, sparks, and open flames.^[7]
- It is harmful if inhaled or swallowed, causing symptoms such as headache, flushing, and a drop in blood pressure.^[2]
- Always handle **pentyl nitrite** in a well-ventilated fume hood.
- Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.^[8]
- Store **pentyl nitrite** in a cool, dark, and well-ventilated area, away from light and moisture, as it can decompose under these conditions.^[2]

Visualization of Logical Workflow

The following diagram illustrates a logical workflow for selecting an appropriate organic solvent for a reaction involving **pentyl nitrite**.



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Caption: Logical workflow for selecting a suitable organic solvent for a reaction involving **pentyl nitrite**.

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